

A Comparative Analysis of Commercial Thulium-Doped Fiber Amplifiers (TDFAs)

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Compound of Interest

Compound Name: TDFA

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of commercially available Thulium-Doped Fiber Amplifiers (**TDFAs**), offering a valuable resource for researchers and professionals in various scientific fields, including drug development, who require high-performance optical amplification in the ~1700 to 2100 nm wavelength range. **TDFAs** are crucial for applications such as supercontinuum generation, mid-infrared (mid-IR) laser systems, and advanced imaging techniques. This document presents a comprehensive overview of key performance metrics from various manufacturers, detailed experimental protocols for amplifier characterization, and visual representations of underlying principles and workflows.

Comparative Performance of Commercial TDFAs

The following tables summarize the key performance parameters of **TDFAs** from several leading manufacturers. Data has been compiled from publicly available datasheets and product specifications. Note that performance can vary based on the specific model and configuration.

Core Performance Specifications

Manufacturer	Model Series	Wavelength Range (nm)	Max. Saturated Output Power (dBm)	Small Signal Gain (dB)	Noise Figure (dB)
Cybel LLC	SCIROCCO-1950	1880 - 2020	+30 / +33 / +37	>40	<5
FiberLabs Inc.	AMP-FL8211/8221-SB	1460 - 1520	≥ +13 to ≥ +20	≥ 15 to >30	≤ 7
Thorlabs (PicoLuz)	TDFA-1900	1800 - 2000	>19	>15	Not Specified
NPI Lasers	TDFA-HP	Not Specified	up to 37 (5W)	Not Specified	Not Specified
SIMTRUM Photonics	STTDFA	1920 - 2020	20 to 40	Not Specified	≤5.0
Amonics	ATDFA	Various Bands	Up to +30	Up to 40	<6
Keopsys	Custom	Custom	Custom	Custom	Custom
AdValue Photonics	AP-AMP	1900 - 2100	23 (200 mW)	Not Specified	Not Specified
Pritel	Custom	Custom	Custom	Custom	Custom

Physical and Operational Specifications

Manufacturer	Model Series	Form Factor	Control Interface	Polarization	Power Consumption
Cybel LLC	SCIROCCO-1950	OEM Module	RS232 / USB	SM / PM	Not Specified
FiberLabs Inc.	AMP-FL8211/8221-SB	Benchtop, Rack Mount, OEM Module	RS-232C, GP-IB	SM / PM	Not Specified
Thorlabs (PicoLuz)	TDFA-1900	Benchtop	Not Specified	SM	Not Specified
NPI Lasers	TDFA-HP	Benchtop	User-friendly interface	SM / PM	Not Specified
SIMTRUM Photonics	STTDFA	Benchtop, Module	Touch screen / RS232	SM	<30W (Benchtop), <60W (Module)
Amonics	ATDFA	Benchtop, Rackmount, Module	RS232	SM / PM	Not Specified
Keopsys	Custom	OEM Module, Benchtop	RS232/USB, RJ45	SM / PM	Not Specified
AdValue Photonics	AP-AMP	Benchtop	Not Specified	Random (Linear option)	Not Specified
Pritel	Custom	Benchtop	RS-232, USB, GPIB, Ethernet	SM / PM	<50 W

Note: "Not Specified" indicates that the information was not readily available in the reviewed datasheets. "Custom" indicates that the manufacturer specializes in customized solutions.

Experimental Protocols for TDFA Characterization

The following protocols for measuring key **TDFA** performance parameters are based on the internationally recognized IEC 61290 series of standards for optical amplifiers.[1][2][3][4][5][6] Specifically, the methods for measuring gain and power are detailed in IEC 61290-1-1, and noise figure measurements are covered in IEC 61290-3-1.[1][2][3][4][5][6]

Measurement of Gain and Saturated Output Power

Objective: To determine the relationship between input power and output power, and to find the saturated output power of the **TDFA**.

Apparatus:

- Tunable Laser Source (TLS) covering the **TDFA**'s operational wavelength range.
- Optical Spectrum Analyzer (OSA).[6]
- Variable Optical Attenuator (VOA).
- Optical Power Meter (OPM).
- Fiber optic cables and connectors compatible with the **TDFA**.
- Optical isolators.

Procedure:

- System Calibration: Calibrate the OSA and OPM according to the manufacturer's instructions.
- Reference Measurement: Connect the TLS directly to the OSA through a calibrated patch cord and measure the input signal power (P_{in}) at a specific wavelength.
- Measurement Setup: Configure the experimental setup as shown in the "**TDFA** Gain and Noise Figure Measurement Setup" diagram below.
- Gain Measurement:

- Set the TLS to the desired wavelength and a low input power level (e.g., -30 dBm) using the VOA.
- Measure the output power (P_{out}) from the **TDFA** using the OSA.
- Calculate the small signal gain (G) using the formula: $G(\text{dB}) = P_{out}(\text{dBm}) - P_{in}(\text{dBm})$.
- Repeat this measurement across the desired wavelength range to obtain the gain spectrum.
- Saturated Output Power Measurement:
 - Set the TLS to a wavelength near the peak gain of the **TDFA**.
 - Gradually increase the input power to the **TDFA** using the VOA.
 - For each input power level, measure the output power.
 - Plot the output power as a function of the input power. The saturated output power is typically defined as the output power at which the gain has compressed by 3 dB from its small-signal value.

Measurement of Noise Figure

Objective: To quantify the amount of noise added by the **TDFA** to the amplified signal.

Apparatus:

- Same as for Gain and Saturated Output Power measurement.

Procedure: The noise figure (NF) is typically measured using the optical spectrum analyzer method (interpolation method) as described in IEC 61290-3-1.[\[1\]](#)[\[2\]](#)[\[7\]](#)

- Measurement Setup: Use the same setup as for the gain measurement.
- ASE Measurement:
 - With the input signal applied to the **TDFA**, use the OSA to measure the amplified signal and the Amplified Spontaneous Emission (ASE) noise floor on both sides of the signal

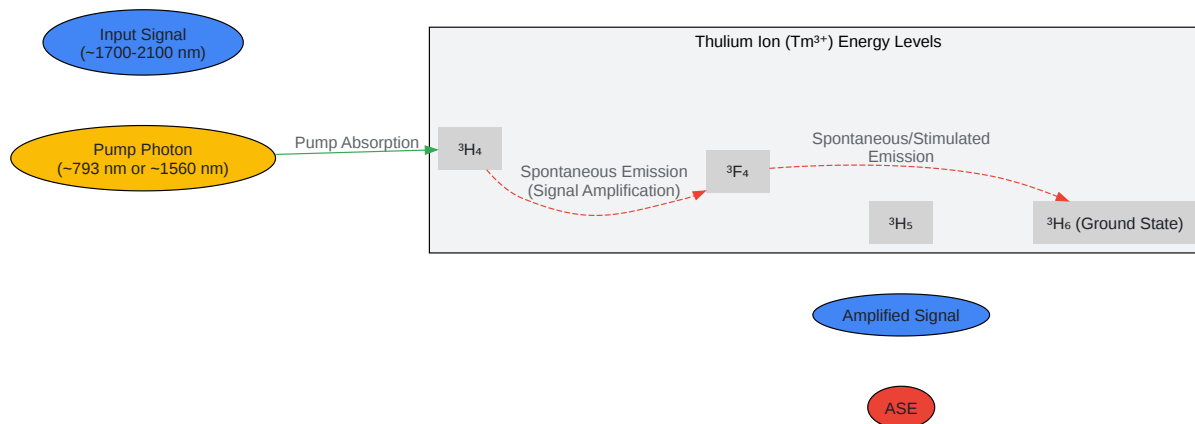
peak.

- The OSA software often has a built-in function to interpolate the ASE level at the signal wavelength from the noise levels measured at adjacent wavelengths.
- Noise Figure Calculation:
 - The noise figure is calculated by the OSA based on the measured signal gain and the interpolated ASE power spectral density. The formula is: $NF(dB) = 10 * \log_{10} [(P_{ase} / (h * \nu * \Delta\nu)) / G] + 1/G$ where:
 - P_{ase} is the interpolated ASE power at the signal wavelength.
 - h is Planck's constant.
 - ν is the optical frequency.
 - $\Delta\nu$ is the optical resolution bandwidth of the OSA.
 - G is the gain of the **TDFA**.
 - For high-gain amplifiers, the $1/G$ term is often negligible.

Visualizations of TDFA Principles and Workflows

The following diagrams, created using the DOT language, illustrate key concepts and experimental procedures related to **TDFAs**.

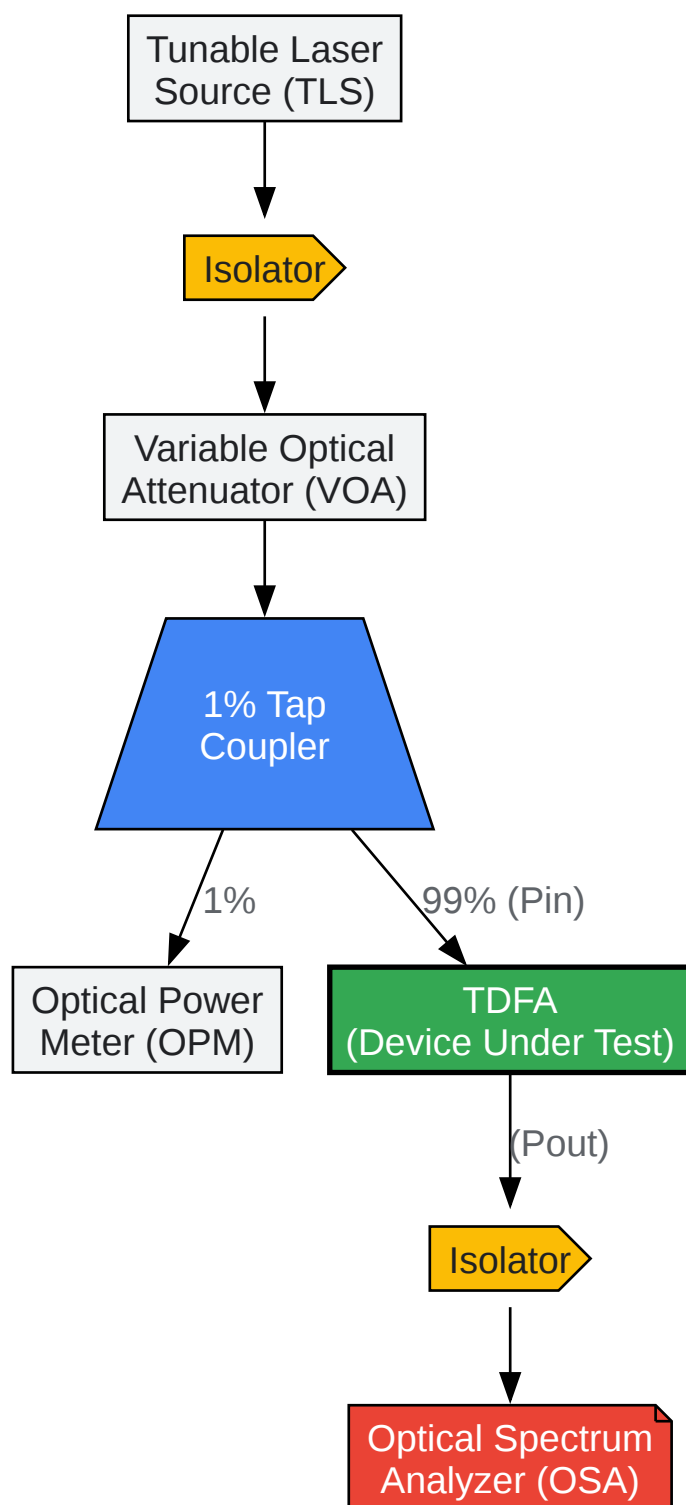
Thulium-Doped Fiber Amplifier (TDFA) Energy Level Diagram



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Caption: Simplified energy level diagram of a Thulium-doped fiber amplifier.

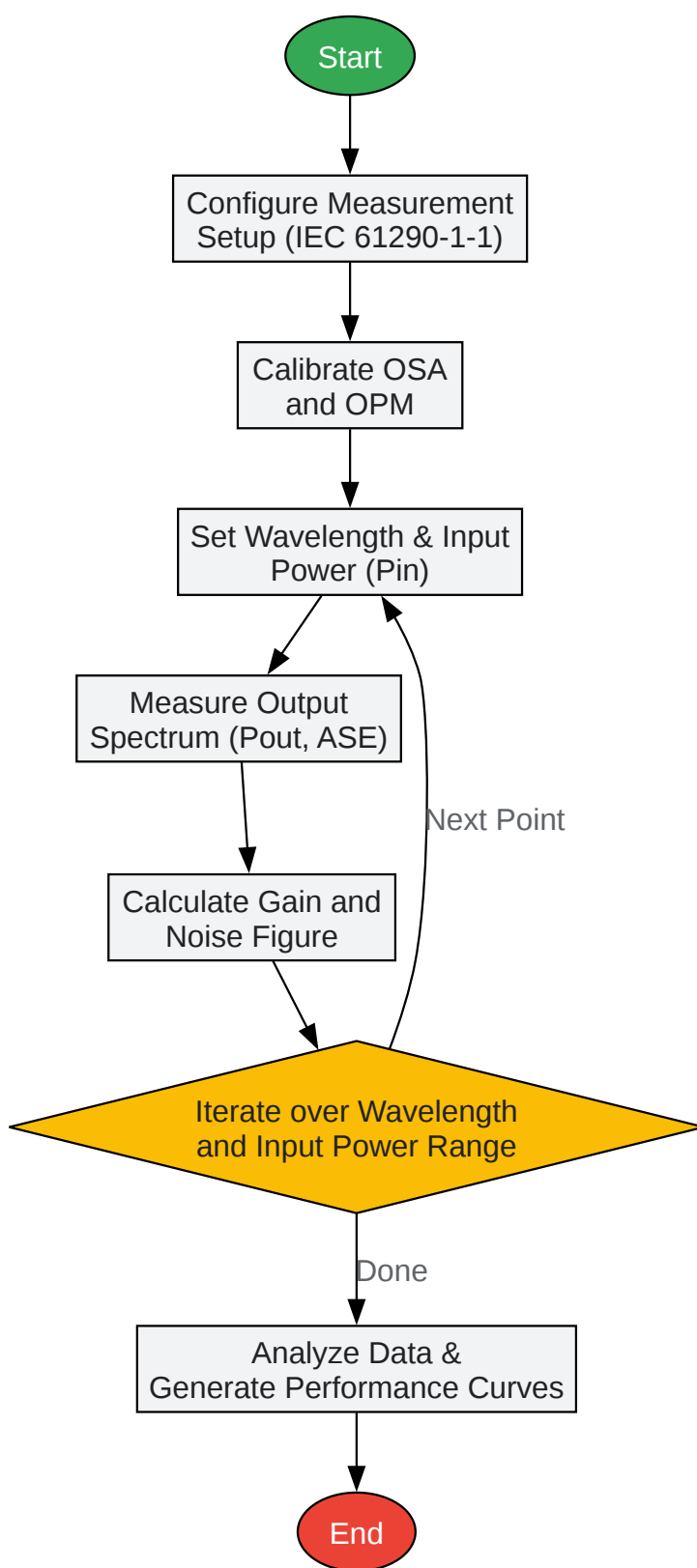
TDFA Gain and Noise Figure Measurement Setup



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Caption: A typical experimental setup for characterizing **TDFA** gain and noise figure.

TDFA Characterization Workflow



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Caption: Logical workflow for the characterization of a Thulium-Doped Fiber Amplifier.

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- To cite this document: BenchChem. [A Comparative Analysis of Commercial Thulium-Doped Fiber Amplifiers (TDFAs)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15606691#comparative-study-of-commercial-tdfas>]

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